

# Essential Safety and Disposal Procedures for Fasiglifam Hemihydrate

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## Compound of Interest

Compound Name: *Fasiglifam hemihydrate*

Cat. No.: *B595586*

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This document provides crucial safety and logistical information for the proper disposal of **Fasiglifam hemihydrate**, a selective G-protein-coupled receptor 40 (GPR40) agonist. Although previously investigated for the treatment of type 2 diabetes, its development was halted due to concerns about drug-induced liver injury.<sup>[1][2][3]</sup> Researchers, scientists, and drug development professionals handling this compound must adhere to strict safety and disposal protocols to minimize health risks and environmental impact.

## Quantitative Data Summary

The following table summarizes key quantitative and qualitative information for **Fasiglifam hemihydrate**.

| Property          | Value  | Source                |
|-------------------|--|-----------------------|
| IUPAC Name        | (S)-2-(6-((2',6'-dimethyl-4'-(3-(methylsulfonyl)propoxy)-[1,1'-biphenyl]-3-yl)methoxy)-2,3-dihydrobenzofuran-3-yl)acetic acid            | MedKoo Biosciences[4] |
| Synonyms          | TAK-875, TAK875  | MedKoo Biosciences[4] |
| CAS Number        | 1374598-80-7 (hemihydrate)   | MedKoo Biosciences[4] |
| Molecular Formula | C29H32O7S  | PubChem[5]            |
| Molecular Weight  | 524.6 g/mol  | PubChem[5]            |
| Primary Hazards   | Not classified as hazardous under GHS. However, it is a biologically active molecule with known potential for drug-induced liver injury. | PubChem[5]            |
| Storage           | Short term (days to weeks) at 0 - 4 °C. Long term (months to years) at -20 °C. Should be stored in a dry, dark place.                    | MedKoo Biosciences[4] |

## Experimental Protocols: Proper Disposal of Fasiglifam Hemihydrate

The following step-by-step procedure outlines the recommended protocol for the safe disposal of **Fasiglifam hemihydrate** in a laboratory setting. This procedure is based on general best practices for the disposal of research chemicals and should be performed in accordance with your institution's Environmental Health and Safety (EHS) guidelines.

### 1. Hazard Assessment:

- Before handling, review all available safety information, including the potential for liver toxicity.[1][2][3][6]

- Treat **Fasiglifam hemihydrate** as a potentially hazardous compound due to its biological activity, even if not classified as hazardous under the Globally Harmonized System (GHS).[5]

## 2. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety glasses with side shields, and nitrile gloves.

## 3. Segregation of Waste:

- Solid Waste:
  - Unused or expired **Fasiglifam hemihydrate** powder should be disposed of in its original container if possible.
  - If the original container is not available, transfer the powder to a clearly labeled, sealed container. The label should include the chemical name ("**Fasiglifam hemihydrate**"), the approximate amount, and the date.
  - Contaminated materials such as weighing paper, pipette tips, and gloves should be collected in a designated, sealed plastic bag or container labeled "Hazardous Chemical Waste" and "**Fasiglifam hemihydrate** contaminated debris."
- Liquid Waste:
  - Solutions containing **Fasiglifam hemihydrate** should be collected in a designated, sealed, and clearly labeled waste container. The label should indicate the chemical name, concentration, solvent, and the words "Hazardous Chemical Waste."
  - Do not mix **Fasiglifam hemihydrate** waste with other chemical waste streams unless compatibility has been confirmed.

## 4. Storage of Chemical Waste:

- Store all waste containers in a designated and secure satellite accumulation area within the laboratory.

- Ensure that the storage area is away from general laboratory traffic and incompatible materials.

#### 5. Disposal Procedure:

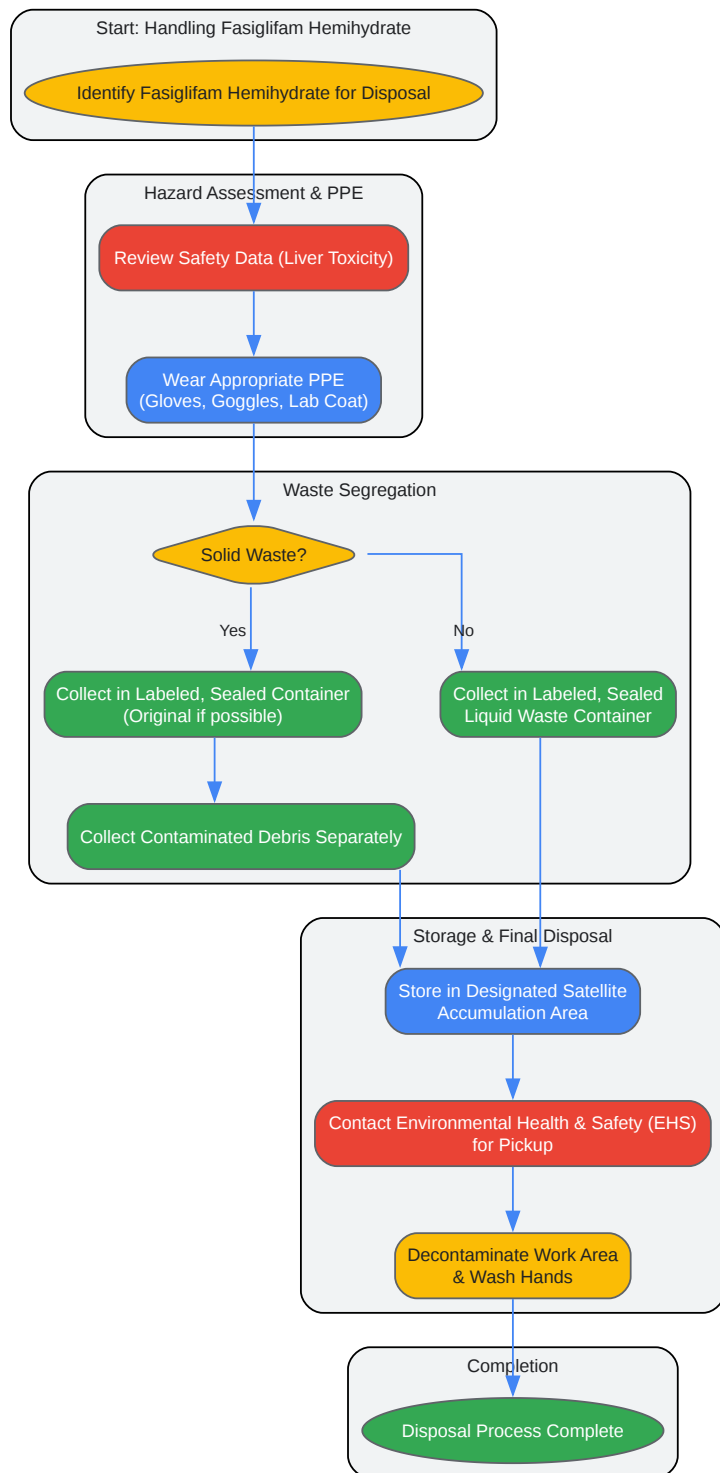
- Do not dispose of **Fasiglifam hemihydrate** down the drain or in the regular trash.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the chemical waste.
- Follow all instructions provided by the EHS department for packaging and labeling the waste for transport.

#### 6. Decontamination:

- After handling and preparing the waste for disposal, thoroughly decontaminate all surfaces and equipment that may have come into contact with **Fasiglifam hemihydrate** using an appropriate laboratory disinfectant or cleaning agent.
- Wash hands thoroughly with soap and water.

## Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **Fasiglifam hemihydrate**.



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Caption: Disposal workflow for **Fasiglifam hemihydrate**.

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